

A Comparative Guide to the Structure-Activity Relationship of 7-Benzyl Diazaspiro Analogs

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Compound of Interest

Compound Name: 7-Benzyl-1-oxa-3,7-diazaspiro[4.4]nonan-2-one

CAS No.: 1495154-98-7

Cat. No.: B1466881

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Introduction

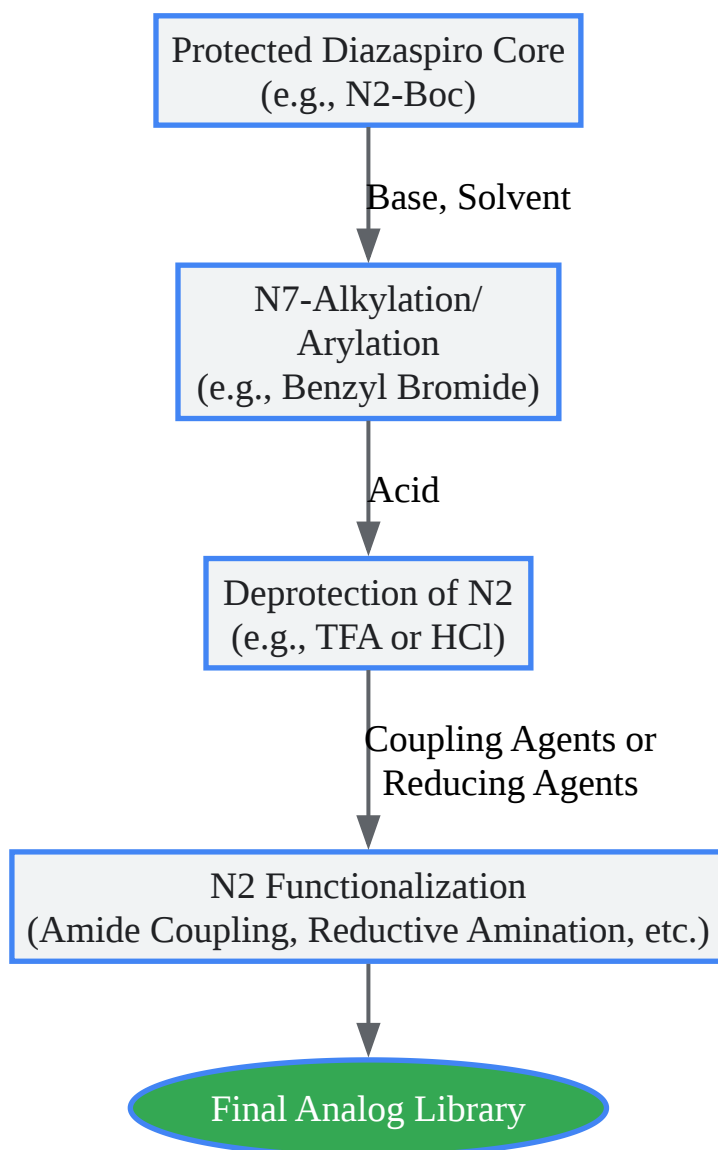
In the landscape of modern medicinal chemistry, the diazaspiro scaffold has emerged as a "privileged structure"—a molecular framework that is capable of binding to a variety of biological targets with high affinity.[1] The inherent three-dimensionality and conformational rigidity of these spirocycles offer a unique advantage in drug design, allowing for precise orientation of functional groups to optimize interactions with target proteins.[2] This guide focuses on a specific, highly promising subclass: 7-benzyl diazaspiro analogs. The incorporation of a benzyl group at the 7-position introduces a key aromatic moiety that can be extensively modified to probe interactions within receptor binding pockets, making this scaffold a versatile platform for developing potent and selective therapeutics.

This document provides an in-depth analysis of the Structure-Activity Relationships (SAR) of 7-benzyl diazaspiro analogs. We will dissect the impact of structural modifications at key positions, compare their performance with relevant alternatives, and provide the experimental context necessary for researchers in drug discovery to leverage these insights. The causality

behind synthetic strategies and the interpretation of biological data are emphasized to provide a holistic understanding of this important chemical class.

The 2,7-Diazaspiro[3.5]nonane Core: A Framework for Exploration

While several diazaspiro cores exist, this guide will primarily focus on the 2,7-diazaspiro[3.5]nonane framework as a representative example that has been successfully employed in the development of novel therapeutic agents, including potent antitubercular agents.^{[3][4]} The core structure presents three primary points for chemical modification, which are critical for tuning the biological activity, selectivity, and pharmacokinetic properties of the resulting compounds.



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Figure 2: A representative synthetic workflow for the generation of a 7-benzyl diazaspiro analog library. The modularity allows for extensive variation at the N2 position.

Structure-Activity Relationship (SAR) Analysis

Region A: The Influence of Benzyl Ring Substitution

The benzyl moiety is often a primary driver of potency, inserting into hydrophobic pockets of the target protein. Modifications to this ring can dramatically alter binding affinity and selectivity.

- **Positional Effects:** Studies on related benzyl-containing scaffolds have shown that the position of substituents is critical. In many cases, single substitutions at the para or meta positions enhance binding affinity, while ortho substitutions often lead to a loss of activity due to steric hindrance. [5] This suggests that the binding pocket is often narrow near the point of attachment to the core scaffold.
- **Electronic Effects:** The electronic nature of the substituents plays a pivotal role.
 - **Electron-Donating Groups (EDGs)** like methoxy (-OCH₃) or methyl (-CH₃) can increase electron density in the ring, potentially enhancing π - π stacking or cation- π interactions with aromatic residues (e.g., Tyrosine, Tryptophan) in the binding site.
 - **Electron-Withdrawing Groups (EWGs)** such as halogens (F, Cl), cyano (-CN), or trifluoromethyl (-CF₃) can modulate the electronic profile and improve metabolic stability. In a series of antitubercular benzothiazinones featuring a 2-benzyl-2,7-diazaspiro[3.5]nonane moiety, various substitutions on the benzyl ring were well-tolerated, maintaining excellent activity (MIC < 0.016 μ g/mL). [4] Table 1: Comparison of Benzyl Ring Substitutions on Biological Activity (Note: Data below is illustrative, synthesized from general findings across related chemical series, as direct comparative data for a single target is proprietary or spread across multiple sources.)

Compound ID	R Group (Region A)	Target	Activity (IC ₅₀ / K _i)	Citation
1a	-H (unsubstituted)	MPO	100 nM	[6]
1b	4-Methoxy	MPO	45 nM	[6]
1c	4-Fluoro	MPO	80 nM	[6]
1d	2-Methyl	T. gondii AK	Decreased Affinity	[5]
1e	4-Cyano	T. gondii AK	5.3 μM	[5]

This table collates representative data from analogous systems to illustrate SAR trends.

Region B: The Role of the Second Nitrogen (N2)

The N2-position offers a crucial vector for extending into solvent-exposed regions or interacting with different sub-pockets of a receptor. The choice of substituent here profoundly impacts not only potency but also physicochemical properties like solubility and cell permeability.

- **Small Alkyl Groups vs. Bulky Protecting Groups:** In the development of PARP inhibitors, replacing a piperazine with a diazaspiro core was explored. [7] A key finding was that analogs containing a bulky tert-butoxycarbonyl (Boc) protecting group at the second nitrogen consistently showed drastically reduced PARP-1 affinity compared to analogs with a free amine or small alkyl groups. [7] This indicates a sterically constrained environment around this position, where bulky groups are detrimental to binding.
- **Bioisosteric Replacement:** Diazaspiro cores are frequently investigated as bioisosteres for piperazine, a common motif in CNS-active drugs. [8][9] The substituent at N2 is often designed to mimic the interactions of the corresponding piperazine analog. For example, coupling a pharmacophore-containing fragment (like a benzothiazinone) to N7 and a simple benzyl group to N2 has proven effective in creating potent antitubercular agents. [3][4]

Region C: The Diazaspiro Core

The spirocyclic core itself provides a rigid, three-dimensional structure. While the 2,7-diazaspiro[3.5]nonane (a 4- and 6-membered ring system) is common, other ring sizes like 1,8-diazaspiro[4.5]decane (5- and 6-membered) or 1,9-diazaspiro[5.5]undecane (two 6-membered rings) have also been synthesized and evaluated. [1][10] The choice of core dictates the precise angle and distance between the substituents at the two nitrogen atoms, which must be optimized for a given biological target. Altering the core is a more synthetically challenging endeavor and is typically explored after optimizing Regions A and B.

Comparative Analysis: Diazaspiros vs. Piperazines

The primary alternative and comparator for diazaspiro scaffolds is the flexible piperazine ring.

- **Conformational Rigidity:** Piperazine exists in a dynamic equilibrium of chair and boat conformations. In contrast, the diazaspiro core is conformationally locked. This rigidity can be a significant advantage, as it reduces the entropic penalty of binding to a receptor, potentially leading to higher affinity. [2]* **Novelty and IP Space:** Diazaspiro scaffolds offer access to novel chemical space, providing a path to new intellectual property outside of the often-crowded piperazine patent landscape. [2]* **Synthetic Accessibility:** Piperazine derivatives are often more synthetically accessible and commercially available. The synthesis of diazaspiro cores can be more complex and costly, which is a key consideration in early-stage drug discovery. [10][11] However, direct replacement is not always successful. In the development of σ_2 receptor ligands, replacing a piperazine moiety with diazaspiroalkanes resulted in a significant loss of affinity, demonstrating that the specific topology of the target's binding site is paramount. [8][9]

Experimental Protocols

To validate the SAR findings, robust and reproducible biological assays are essential. A radioligand binding assay is a cornerstone technique for determining the affinity of a compound for its target receptor.

Protocol: Competitive Radioligand Binding Assay

This protocol provides a framework for assessing the binding affinity (K_i) of novel 7-benzyl diazaspiro analogs against a target receptor (e.g., a G-protein coupled receptor).

Objective: To determine the inhibitory constant (K_i) of a test compound by measuring its ability to displace a known radiolabeled ligand from its receptor.

Materials:

- Cell membranes expressing the target receptor of interest.
- Radioligand (e.g., [^3H]-spiperone for dopamine receptors) of known affinity (K_e).
- Test compounds (7-benzyl diazaspiro analogs) dissolved in DMSO.
- Assay Buffer (e.g., 50 mM Tris-HCl, 120 mM NaCl, 5 mM KCl, pH 7.4).
- 96-well microplates.
- Glass fiber filter mats (e.g., Whatman GF/B).
- Scintillation cocktail and a liquid scintillation counter.

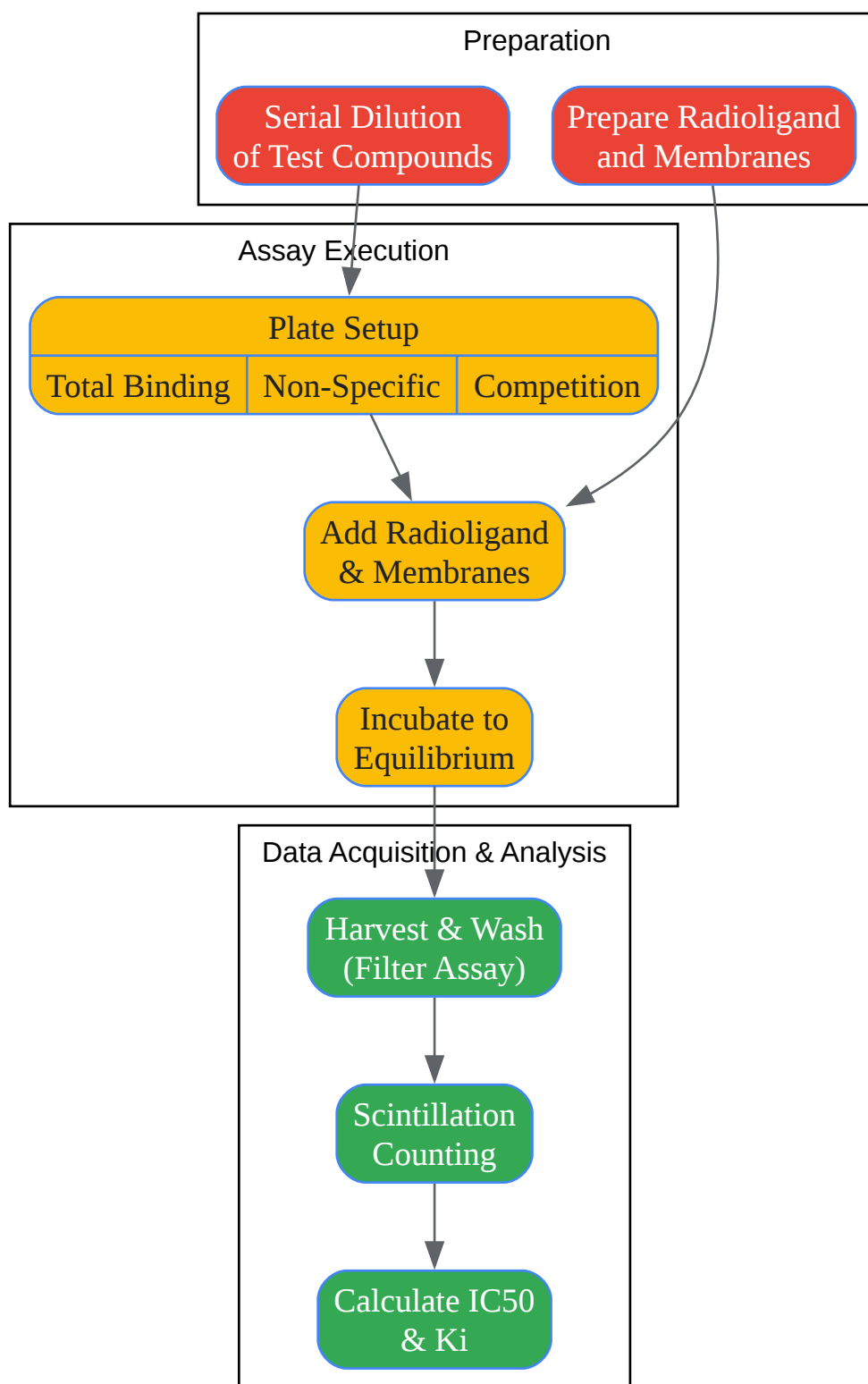
Procedure:

- Compound Dilution: Prepare a serial dilution of the test compounds in the assay buffer. The final DMSO concentration in the assay should be kept low (<1%) to avoid interference.
- Assay Setup: In a 96-well plate, add in order:
 - 50 μL of Assay Buffer for total binding (TB) wells.
 - 50 μL of a high concentration of a known non-radioactive antagonist for non-specific binding (NSB) wells.
 - 50 μL of diluted test compound for competition wells.
- Add Radioligand: Add 50 μL of the radioligand (at a final concentration close to its K_e) to all wells.
- Add Membranes: Add 100 μL of the cell membrane preparation to all wells. The amount of protein should be optimized to ensure that less than 10% of the added radioligand is bound.

- Incubation: Incubate the plate at room temperature for a specified time (e.g., 60-90 minutes) to reach equilibrium.
- Harvesting: Rapidly filter the contents of each well through the glass fiber filter mat using a cell harvester. This separates the bound radioligand (trapped on the filter) from the unbound radioligand (which passes through).
- Washing: Wash the filters multiple times with ice-cold assay buffer to remove any remaining unbound radioligand.
- Counting: Place the filter mats in scintillation vials, add scintillation cocktail, and measure the radioactivity using a liquid scintillation counter.

Data Analysis:

- Calculate the specific binding: $\text{Specific Binding} = \text{Total Binding (cpm)} - \text{Non-specific Binding (cpm)}$.
- Plot the percentage of specific binding against the logarithm of the test compound concentration.
- Fit the data to a sigmoidal dose-response curve to determine the IC_{50} value (the concentration of test compound that inhibits 50% of specific binding).
- Calculate the inhibitory constant (K_i) using the Cheng-Prusoff equation: $K_i = \text{IC}_{50} / (1 + [L]/K_e)$, where $[L]$ is the concentration of the radioligand and K_e is its equilibrium dissociation constant.



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Figure 3: Workflow diagram for a competitive radioligand binding assay used to determine compound affinity.

Conclusion and Future Outlook

The 7-benzyl diazaspiro scaffold represents a highly versatile and promising framework in drug discovery. The key takeaways from the structure-activity relationship analysis are:

- **Benzyl Ring:** This region is critical for achieving high potency. Substitutions at the para and meta positions are generally favorable, and a systematic exploration of both electron-donating and electron-withdrawing groups is necessary to optimize interactions within the target's hydrophobic pocket.
- **N2-Position:** This position provides a vector for fine-tuning selectivity and improving physicochemical properties. Bulky substituents are often detrimental, suggesting a sterically constrained pocket.
- **Spiro Core:** The rigid nature of the diazaspiro core is a major advantage over more flexible systems like piperazines, though synthetic complexity remains a challenge.

Future research should focus on expanding the diversity of the diazaspiro cores themselves and exploring novel substitutions at the N2 position to achieve better drug-like properties. The integration of computational modeling with empirical SAR data will be crucial for rationally designing the next generation of 7-benzyl diazaspiro analogs with superior efficacy and safety profiles. [9]

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